

Preliminary Toxicological Studies of (1R)-Chrysanthemolactone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (1R)-Chrysanthemolactone

CAS No.: 22841-82-3

Cat. No.: B15591052

[Get Quote](#)

Disclaimer: This document serves as a technical guide on the preliminary toxicological studies of **(1R)-Chrysanthemolactone**. It is important to note that publicly available toxicological data specifically for the isolated compound, **(1R)-Chrysanthemolactone**, is exceedingly limited. Therefore, this guide summarizes the available information on the physicochemical properties of **(1R)-Chrysanthemolactone** and presents toxicological data from studies on extracts of Chrysanthemum species, which are known to contain various lactones and other compounds. This information is provided as a proxy and should be interpreted with caution, as the observed effects cannot be solely attributed to **(1R)-Chrysanthemolactone**.

Introduction

(1R)-Chrysanthemolactone is a monoterpenoid compound that can be isolated from chrysanthemum species.^[1] Its toxicological profile is not well-established in the scientific literature. This guide aims to provide researchers, scientists, and drug development professionals with a summary of the currently available, albeit limited, toxicological information and general methodologies relevant to the safety assessment of such a compound.

Physicochemical Properties of (1R)-Chrysanthemolactone

A summary of the known physicochemical properties of (1R)-Chrysanthemolactone is presented in Table 1.

Property	Value	Source
Molecular Formula	C10H16O2	[1]
Molecular Weight	168.23 g/mol	[1]
CAS Number	14087-70-8	[1]
Boiling Point	235.61 °C (estimated)	[2]
Vapor Pressure	0.050000 mmHg @ 25.00 °C (estimated)	[2]
Flash Point	194.00 °F (90.10 °C) (estimated)	[2]
logP (o/w)	1.720 (estimated)	[2]
Solubility	Soluble in alcohol; Water solubility: 898 mg/L @ 25 °C (estimated)	[2]

Toxicological Data from Chrysanthemum Extracts

The following tables summarize toxicological data from studies conducted on extracts from Chrysanthemum species. It is crucial to reiterate that these extracts contain a complex mixture of phytochemicals, and the findings are not specific to (1R)-Chrysanthemolactone.

Table 2: Acute Toxicity of Chrysanthemum Extracts

Extract/Species	Test Animal	Route of Administration	LD50/Maximum Tolerated Dose	Observations
Ethanollic extract of Chrysanthemum morifolium	Rats	Oral	> 15 g/kg bw	No treatment-related death observed.

Table 3: Sub-chronic Toxicity of Chrysanthemum Extracts

Extract/Species	Test Animal	Dosing Regimen	NOAEL (No-Observed-Adverse-Effect-Level)	Key Findings
Ethanollic extract of Chrysanthemum morifolium	Rats	320, 640, and 1280 mg/kg bw/day for 26 weeks	Not explicitly stated, but no toxicological changes observed at the highest dose.	No significant changes in body weight, food/water consumption, hematology, blood biochemistry, organ weight, or histopathology.

General Experimental Protocols in Toxicology

Detailed below are generalized experimental protocols for key toxicological assays, based on established guidelines and methodologies. These are not specific to studies on **(1R)-Chrysanthemolactone** but represent standard approaches in the field.

4.1. In Vivo Acute Oral Toxicity Study (General Protocol)

This protocol is based on the principles of the OECD Test Guideline 423 (Acute Toxic Class Method).

- **Animal Selection:** Healthy, young adult rodents (typically rats or mice) of a single sex are used for each step.
- **Housing and Acclimatization:** Animals are housed in appropriate conditions with controlled temperature, humidity, and light-dark cycles. They are allowed to acclimatize for at least 5 days before the study.
- **Dose Formulation:** The test substance is formulated in a suitable vehicle (e.g., water, corn oil).
- **Administration:** A single oral dose of the test substance is administered to the animals using a gavage needle. The volume administered is generally kept constant.
- **Dosing Procedure:** A stepwise procedure is used with a group of animals at each step. The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for a period of 14 days.
- **Necropsy:** At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.
- **Data Analysis:** The LD50 is estimated based on the mortality observed at different dose levels.

4.2. In Vitro Cytotoxicity Assay (General Protocol - MTT Assay)

This protocol outlines the general steps for assessing cytotoxicity using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

- **Cell Culture:** Human or animal cell lines are cultured in appropriate medium supplemented with fetal bovine serum and antibiotics.
- **Cell Seeding:** Cells are seeded into 96-well plates at a predetermined density and allowed to attach overnight.

- **Compound Treatment:** The test compound is dissolved in a suitable solvent (e.g., DMSO) and then diluted to various concentrations in the culture medium. The cells are then exposed to these concentrations.
- **Incubation:** The treated cells are incubated for a specified period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** After the incubation period, the MTT reagent is added to each well. Viable cells with active mitochondrial dehydrogenases will convert the yellow MTT to a purple formazan product.
- **Formazan Solubilization:** A solubilizing agent (e.g., DMSO or a detergent solution) is added to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance of the formazan solution is measured using a microplate reader at a specific wavelength (typically between 500 and 600 nm).
- **Data Analysis:** The cell viability is calculated as a percentage of the control (untreated cells), and the IC₅₀ (the concentration that inhibits 50% of cell growth) is determined.

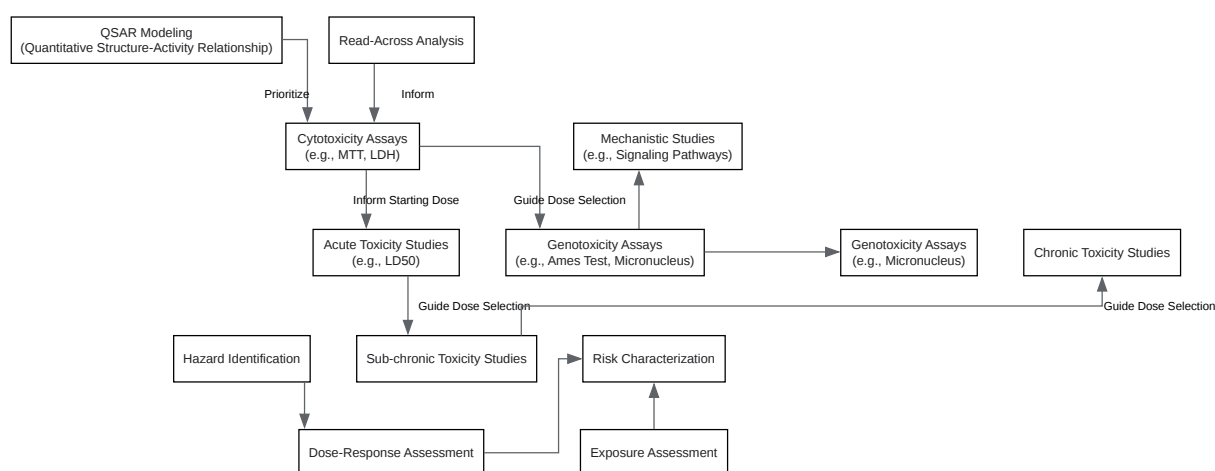
4.3. Genotoxicity Testing (General Principles)

Genotoxicity testing is typically conducted using a battery of in vitro and in vivo assays as recommended by regulatory bodies like the OECD.

- **Bacterial Reverse Mutation Assay (Ames Test - OECD TG 471):** This in vitro test uses several strains of *Salmonella typhimurium* and *Escherichia coli* with mutations in genes involved in histidine or tryptophan synthesis, respectively. The assay detects gene mutations, specifically base-pair substitutions and frameshifts.
- **In Vitro Mammalian Cell Micronucleus Test (OECD TG 487):** This assay detects damage to chromosomes or the mitotic apparatus. Micronuclei are small nuclei that form outside the main nucleus in daughter cells, containing chromosome fragments or whole chromosomes that were not incorporated into the nucleus during cell division.
- **In Vivo Mammalian Erythrocyte Micronucleus Test (OECD TG 474):** This test is performed in rodents and assesses the formation of micronuclei in immature erythrocytes in the bone marrow or peripheral blood.

Visualization of Toxicological Assessment Workflow

As no specific signaling pathways for **(1R)-Chrysanthemolactone** have been identified in the literature, a generalized workflow for toxicological assessment is presented below.



[Click to download full resolution via product page](#)

A generalized workflow for toxicological assessment of a chemical compound.

Conclusion

The available toxicological data for **(1R)-Chrysanthemolactone** is currently insufficient to perform a comprehensive safety assessment. The information from Chrysanthemum extracts provides a preliminary indication of low acute and sub-chronic toxicity for the whole extract, but this cannot be directly extrapolated to the pure compound. Further research, including acute, sub-chronic, and chronic toxicity studies, as well as genotoxicity and cytotoxicity assays on the

isolated **(1R)-Chrysanthemolactone**, is necessary to establish a complete toxicological profile. The general experimental protocols and workflow provided in this guide can serve as a foundation for designing such future studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (1R)-Chrysanthemolactone | Terpenoids | 14087-70-8 | Invivochem [[invivochem.com](https://www.invivochem.com)]
- 2. (1R)-chrysanthemolactone, 14087-70-8 [[thegoodscentscompany.com](https://www.thegoodscentscompany.com)]
- To cite this document: BenchChem. [Preliminary Toxicological Studies of (1R)-Chrysanthemolactone: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15591052/docs#preliminary-toxicological-studies-of-1r-chrysanthemolactone-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)